

# Personal protective equipment for handling 3,5-Difluorophenylacetonitrile

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## Compound of Interest

Compound Name: 3,5-Difluorophenylacetonitrile

Cat. No.: B040619

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## Essential Safety and Handling Guide for 3,5-Difluorophenylacetonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3,5-Difluorophenylacetonitrile** (CAS No. 122376-76-5). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Classification

**3,5-Difluorophenylacetonitrile** is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled.[1][2][3] It can cause skin and serious eye irritation, and may also lead to respiratory irritation.[1][3]

GHS Hazard Statements:

- H302: Harmful if swallowed[1][2]
- H312: Harmful in contact with skin[1][2]
- H315: Causes skin irritation[1][2]
- H319: Causes serious eye irritation[1][2]

- H332: Harmful if inhaled[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation[\[1\]](#)[\[3\]](#)

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C8H5F2N	<a href="#">[2]</a>
Molecular Weight	153.13 g/mol	<a href="#">[2]</a>
Boiling Point	181 °C (at 16 hPa)	<a href="#">[4]</a>
Melting Point	71 - 73 °C	<a href="#">[4]</a>

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **3,5-Difluorophenylacetonitrile** to prevent exposure.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield should be worn if there is a significant risk of splashing. <a href="#">[1]</a> <a href="#">[5]</a>	Protects against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Neoprene). Double-gloving is recommended for enhanced protection. <a href="#">[5]</a> <a href="#">[6]</a>	Prevents skin contact, which can be harmful.
Body Protection	Flame-resistant lab coat. A chemical-resistant apron or suit may be necessary for larger quantities. <a href="#">[1]</a> <a href="#">[5]</a>	Protects against skin exposure and contamination of personal clothing.
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or if irritation is experienced. <a href="#">[1]</a> Work should be conducted in a well-ventilated area, preferably a chemical fume hood. <a href="#">[7]</a>	Protects against inhalation of harmful dust, fumes, or vapors.

## Operational Plan: Step-by-Step Handling Protocol

### 1. Preparation:

- Ensure a chemical fume hood is operational and available.
- Verify that an eyewash station and safety shower are readily accessible.[\[6\]](#)
- Gather all necessary PPE and ensure it is in good condition.
- Prepare all necessary equipment and reagents before handling the compound.

### 2. Handling:

- Always handle **3,5-Difluorophenylacetonitrile** within a chemical fume hood.[[7](#)]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[[1](#)][[3](#)]
- Avoid contact with skin and eyes.[[3](#)]
- Do not eat, drink, or smoke when using this product.[[1](#)]
- Wash hands thoroughly after handling.[[1](#)]

### 3. Storage:

- Store in a well-ventilated place.[[1](#)]
- Keep the container tightly closed.[[1](#)]
- Store in a locked-up area.[[1](#)]

## Emergency Procedures

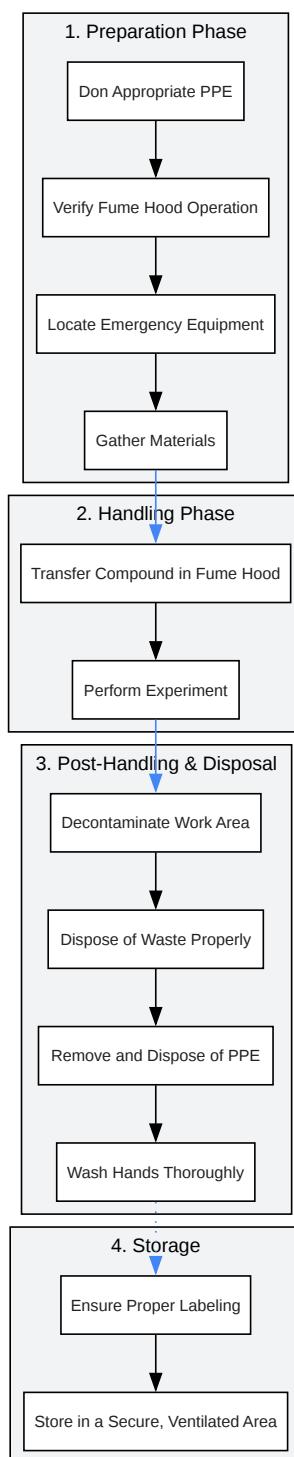
- In case of skin contact: Immediately wash with plenty of water.[[1](#)] Remove contaminated clothing and wash it before reuse.[[1](#)] If skin irritation occurs, get medical help.[[1](#)]
- In case of eye contact: Rinse cautiously with water for several minutes.[[1](#)] Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[[1](#)] Get medical help if you feel unwell.[[1](#)]
- If swallowed: Rinse mouth.[[1](#)] Get medical help.[[1](#)]
- Spills: For small spills, absorb with a compatible material and collect into a sealed container for disposal.[[5](#)] For large spills, evacuate the area and contact the emergency response team.[[5](#)]

## Disposal Plan

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[[1](#)]
- Do not let the product enter drains.[[3](#)]

## Experimental Workflow

## Workflow for Safe Handling of 3,5-Difluorophenylacetonitrile

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